

Application Note: LU-002i Experimental Protocol for Cell Culture

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Compound of Interest

Compound Name: LU-002i
Cat. No.: B12383119

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Audience: Researchers, scientists, and drug development professionals.

Introduction

LU-002i is a potent and selective inhibitor of the β 2i (LMP2) subunit of the human immunoproteasome.[1][2][3] As an epoxyketone, it demonstrates high selectivity for the β 2i subunit over the constitutive β 2c subunit, making it a valuable tool for investigating the specific roles of the immunoproteasome in cellular processes and disease models.[2][3] This document provides detailed protocols for the use of **LU-002i** in cell culture, including methods for assessing its impact on cell viability and proteasome activity.

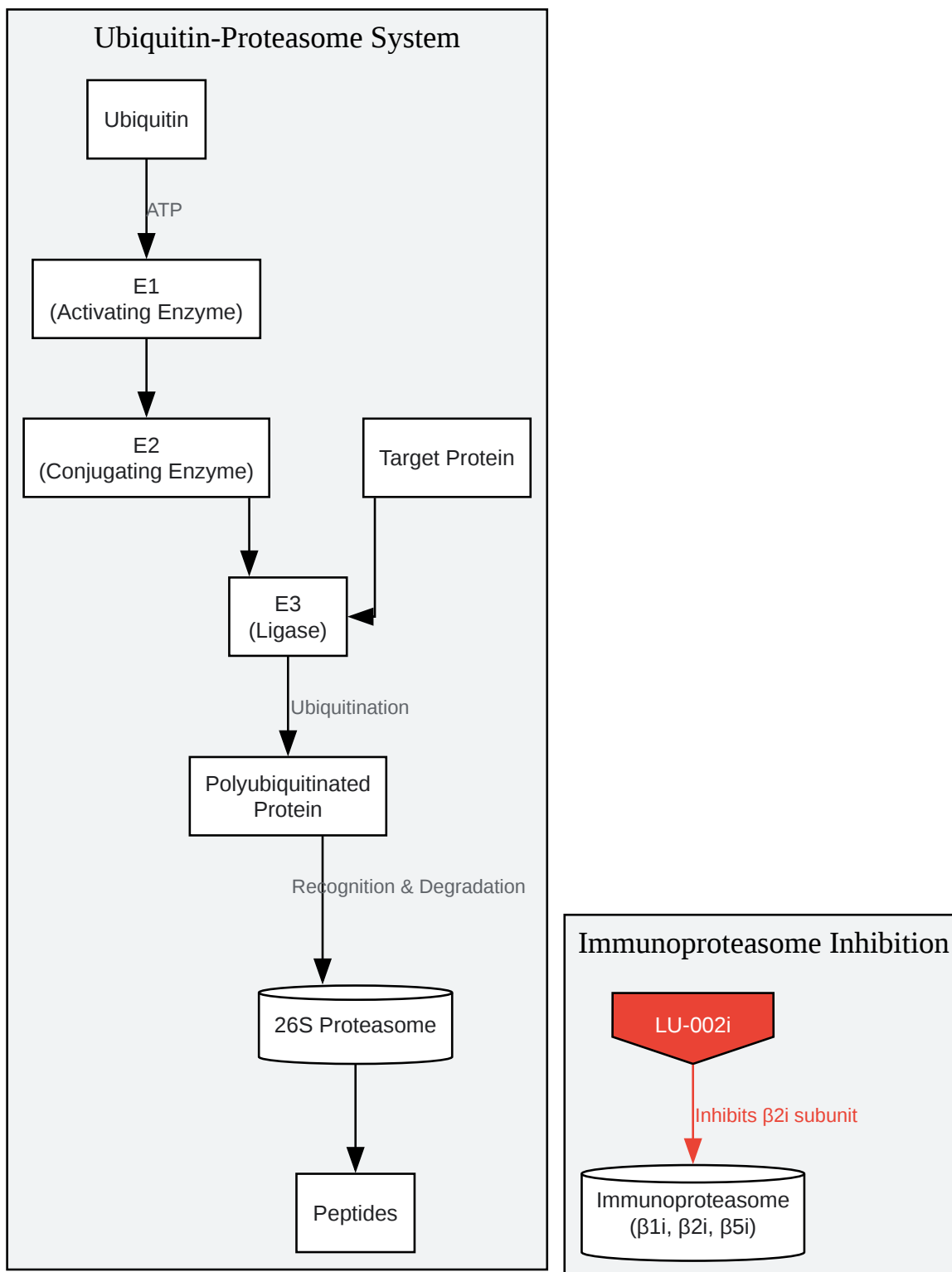
Quantitative Data Summary

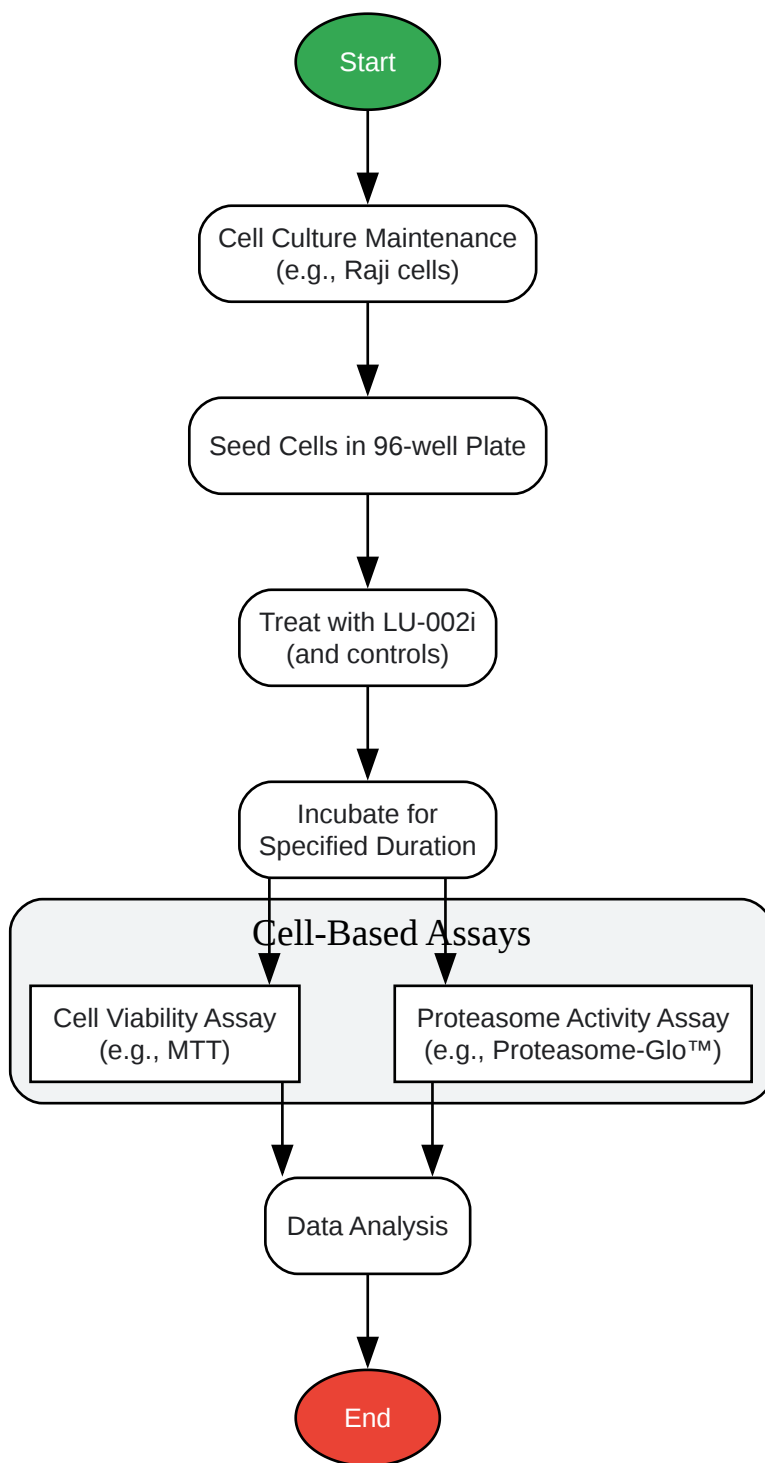
The following table summarizes the key quantitative data for **LU-002i** based on in vitro assays.

Parameter	Value	Cell/System	Reference
IC50 (β 2i)	220 nM	Raji cell lysates	
Selectivity (β 2c/ β 2i)	45-fold	Raji cell lysates	

Signaling Pathway

LU-002i targets the ubiquitin-proteasome system, a critical pathway for protein degradation and cellular homeostasis. Specifically, it inhibits the trypsin-like activity of the $\beta 2i$ subunit within the immunoproteasome, a specialized form of the proteasome found in hematopoietic cells.





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References

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- [2. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
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